

Application of 3-(Trifluoromethylthio)bromobenzene in the Synthesis of the Nematicide Tioxazafen

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Compound of Interest

Compound Name:	3-(Trifluoromethylthio)bromobenzene
Cat. No.:	B151468
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Abstract

3-(Trifluoromethylthio)bromobenzene is a key aromatic building block in the synthesis of complex agrochemicals. The presence of the trifluoromethylthio (-SCF₃) group often imparts desirable properties to the final active ingredient, such as enhanced lipophilicity and metabolic stability. This application note details the synthetic utility of **3-(trifluoromethylthio)bromobenzene** as a starting material for the production of the nematicide Tioxazafen. Detailed experimental protocols for the key synthetic transformations are provided, along with tabulated quantitative data for each step.

Introduction

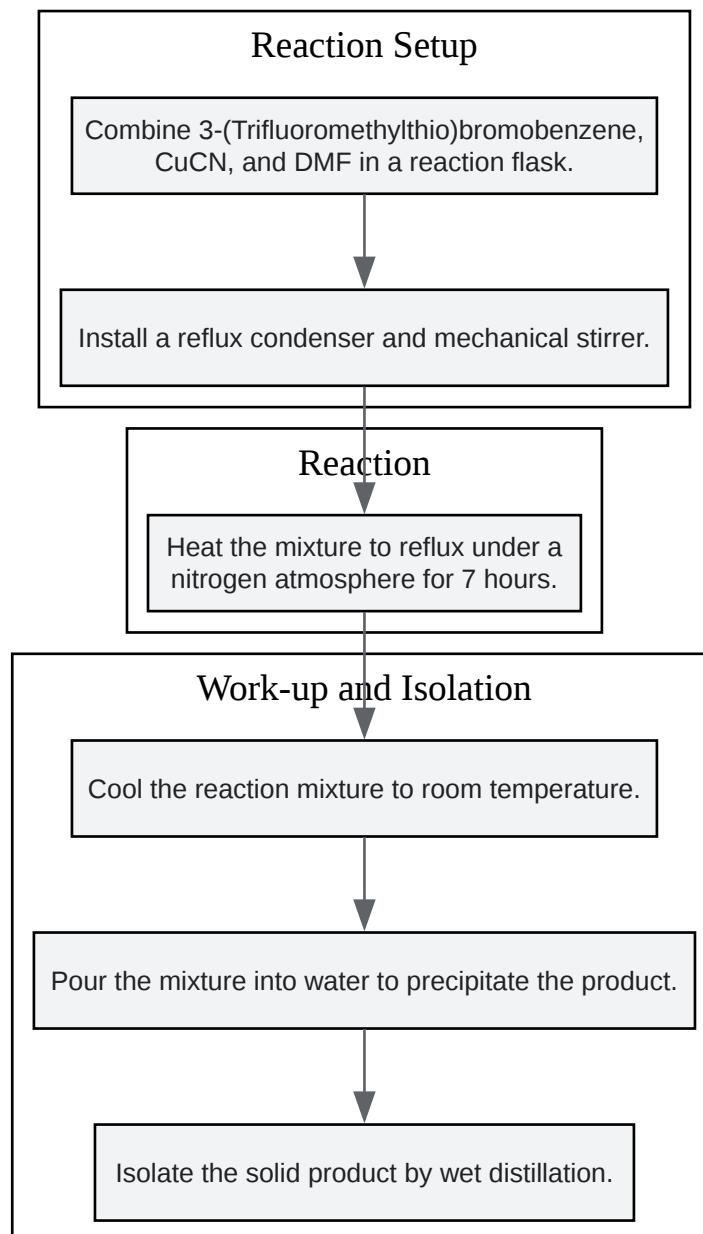
The trifluoromethylthio moiety is of significant interest in the design of modern agrochemicals due to its unique electronic and steric properties. **3-(Trifluoromethylthio)bromobenzene** serves as a readily available precursor for introducing the 3-(trifluoromethylthio)phenyl group into a variety of molecular scaffolds. One notable application is in the synthesis of Tioxazafen, a broad-spectrum nematicide developed for seed treatment to control a range of nematodes in crops like corn, soy, and cotton.^[1] Tioxazafen belongs to the 3,5-disubstituted-1,2,4-oxadiazole class of nematicides.^[2]

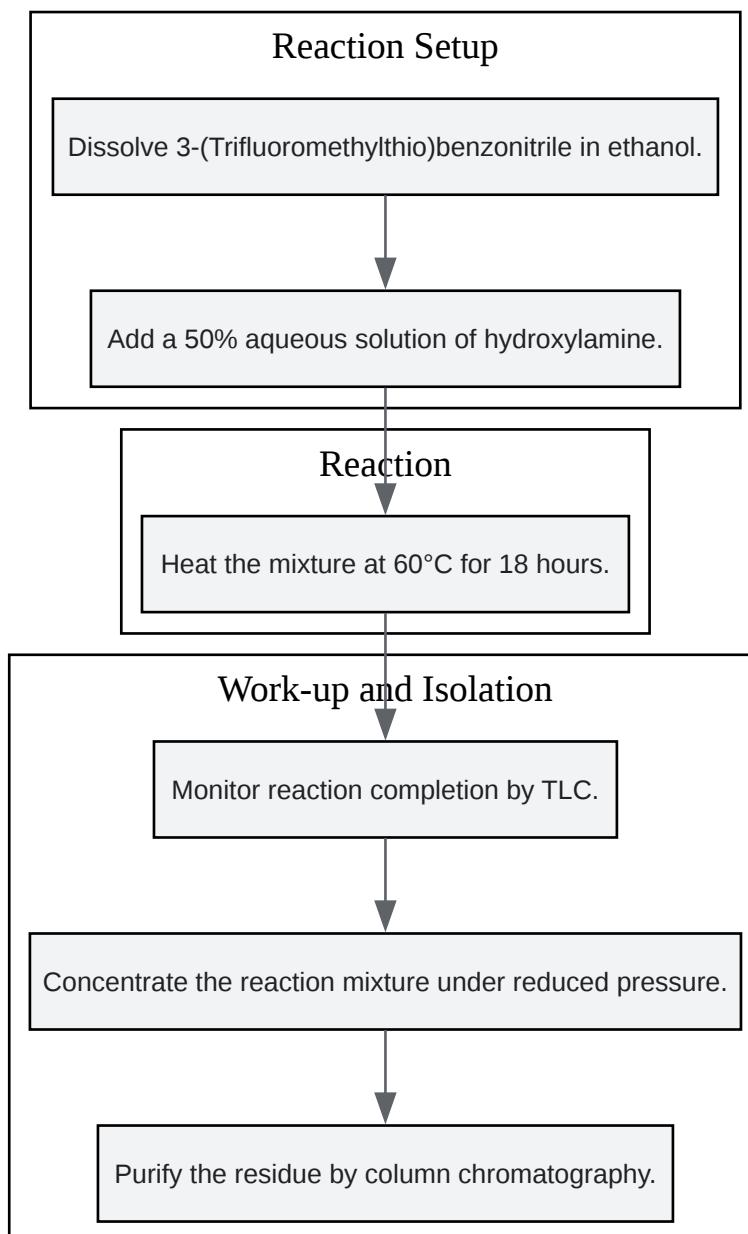
The synthetic pathway to Tioxazafen from **3-(trifluoromethylthio)bromobenzene** involves a three-step sequence:

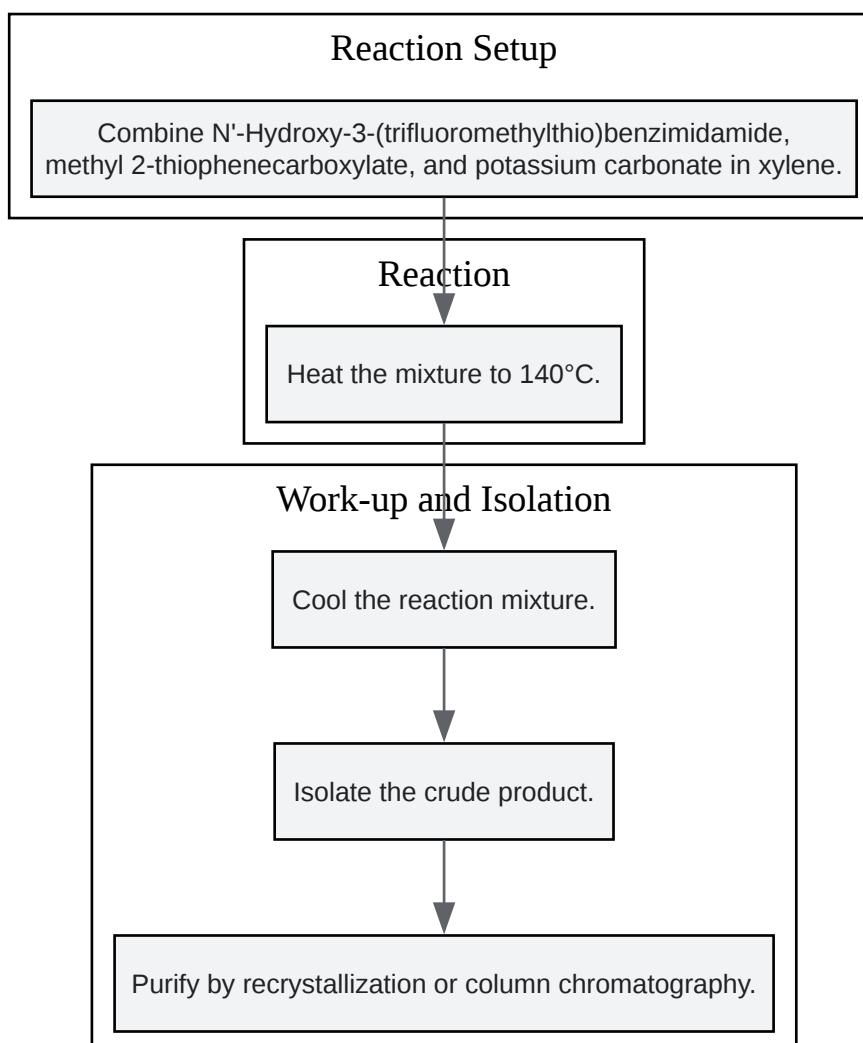
- Cyanation: Conversion of the aryl bromide to a benzonitrile.
- Amidoxime Formation: Reaction of the benzonitrile with hydroxylamine.
- Oxadiazole Ring Formation: Cyclization of the intermediate amidoxime with a suitable acylating agent.

This document provides detailed methodologies for each of these synthetic steps.

Overall Synthetic Scheme







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References

- 1. rsc.org [rsc.org]
- 2. Page loading... [wap.guidechem.com]

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